Thermodynamic Properties of 4-tert-Butyltoluene: A Technical Guide

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Compound of Interest

Compound Name:	*Benzene, 1-butyl-4-methyl-*
CAS No.:	*1595-05-7*
Cat. No.:	*B072582*

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Executive Summary

4-tert-Butyltoluene (CAS 98-51-1) is a pivotal aromatic intermediate used in the synthesis of pharmaceuticals, fragrances (polycyclic musks), and agrochemicals (e.g., pyridaben).[1][2][3][4][5][6][7] Its thermodynamic profile is characterized by the steric influence of the bulky tert-butyl group, which significantly alters its phase equilibrium and volatility compared to its parent compound, toluene.

This guide provides a rigorous analysis of the thermodynamic properties of 4-tert-butyltoluene, designed for researchers requiring high-fidelity data for process modeling, reactor design, and quality control in drug development.

Molecular Architecture and Synthesis

The thermodynamic behavior of 4-tert-butyltoluene is governed by its molecular symmetry and the electron-donating effects of its alkyl substituents.

- Steric Bulk: The tert-butyl group at the para position restricts molecular rotation in the crystal lattice, influencing the melting point and entropy of fusion.

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- Electronic Effects: The hyperconjugation from the methyl group and the inductive effect of the tert-butyl group increase electron density in the ring, making it susceptible to electrophilic aromatic substitution—a key feature for its use as a synthesis intermediate.

Synthesis Pathway

High-purity samples (>99.5%) required for thermodynamic measurement are typically synthesized via Friedel-Crafts alkylation. The selectivity for the para isomer is driven by the steric hindrance of the bulky electrophile.

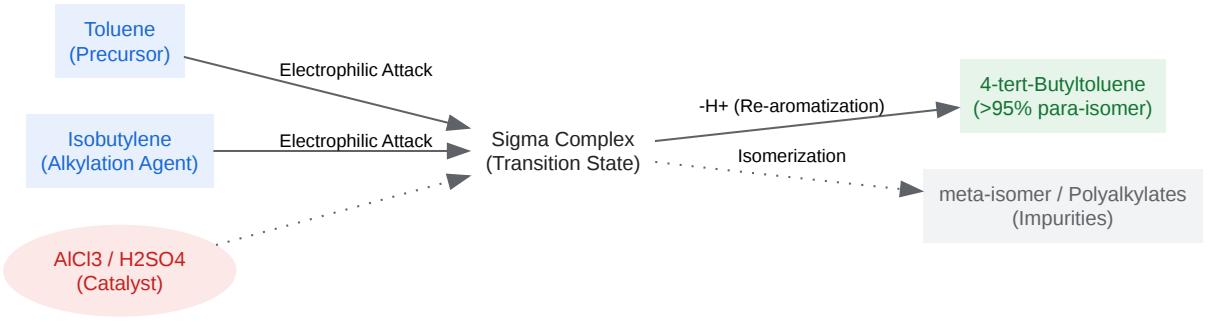

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Figure 1: Friedel-Crafts alkylation pathway for 4-tert-butyltoluene synthesis. Steric control favors the para-isomer.

Fundamental Thermodynamic Parameters

The following data represents a critical evaluation of experimental values from standard reference databases (NIST, TRC) and peer-reviewed literature.

Table 1: Physicochemical Constants

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Property	Value	Unit	Conditions	Source
Molar Mass	148.24	g/mol	-	IUPAC
Boiling Point ( )	191 - 193	°C	101.3 kPa	NIST [1]
Melting Point ( )	-52 to -54	°C	101.3 kPa	Cheméo [2]
Density ( )	0.858 - 0.861	g/mL	25 °C	NIST [1]
Refractive Index ( )	1.492	-	20 °C	NIST [1]
Flash Point	~54	°C	Closed Cup	Sigma-Aldrich [3]

Table 2: Energetics and Phase Equilibrium

Property	Value	Uncertainty	Source
Enthalpy of Vaporization ( )	52.2 kJ/mol	± 0.6 kJ/mol	Verevkin (1998) [4]
Enthalpy of Formation ( )	-57.0 kJ/mol	± 2.0 kJ/mol	Brown (1956) [5]
Vapor Pressure ( )	~0.65 mmHg	(at 25 °C)	Estimated [2]
Vapor Pressure ( )	1.3 hPa	(at 30 °C)	ChemicalBook [6]

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> *Critical Insight: The enthalpy of vaporization (52.2 kJ/mol) is significantly higher than toluene (38 kJ/mol), reflecting the increased London dispersion forces introduced by the tert-butyl group. This value is critical for calculating the energy duty of distillation columns used to separate the product from unreacted toluene.*

Experimental Protocols for Thermodynamic Validation

To ensure data integrity in drug development applications, thermodynamic properties must be validated in-house using self-verifying protocols.

Protocol A: High-Precision Vapor Pressure Measurement (Static Method)

Objective: Determine the vapor pressure curve and derive the Enthalpy of Vaporization via the Clausius-Clapeyron relation.

Principle: The static method measures the equilibrium pressure exerted by the vapor of a pure liquid in a closed, evacuated system at a controlled temperature.

Workflow:

- Sample Preparation: Load 10 mL of 4-tert-butyltoluene into the equilibrium cell.
- Degassing (The Validation Step):
  - Freeze the sample using liquid nitrogen.
  - Open the valve to the vacuum pump to remove headspace gas.
  - Close the valve and thaw the sample.

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- Repeat 3 times.
- Self-Validation: After the final freeze, the pressure gauge must read the baseline vacuum pressure (e.g., < 0.01 mbar). If residual pressure exists, non-condensable gases (dissolved air) are still present, invalidating the measurement.

- Equilibration: Thermostat the cell to the target temperature (e.g., 25.00 °C ± 0.01 °C). Allow 30-60 minutes for thermal equilibrium.
- Measurement: Record pressure (

) using a capacitance manometer.
- Iteration: Repeat at 5 °C intervals up to 100 °C.

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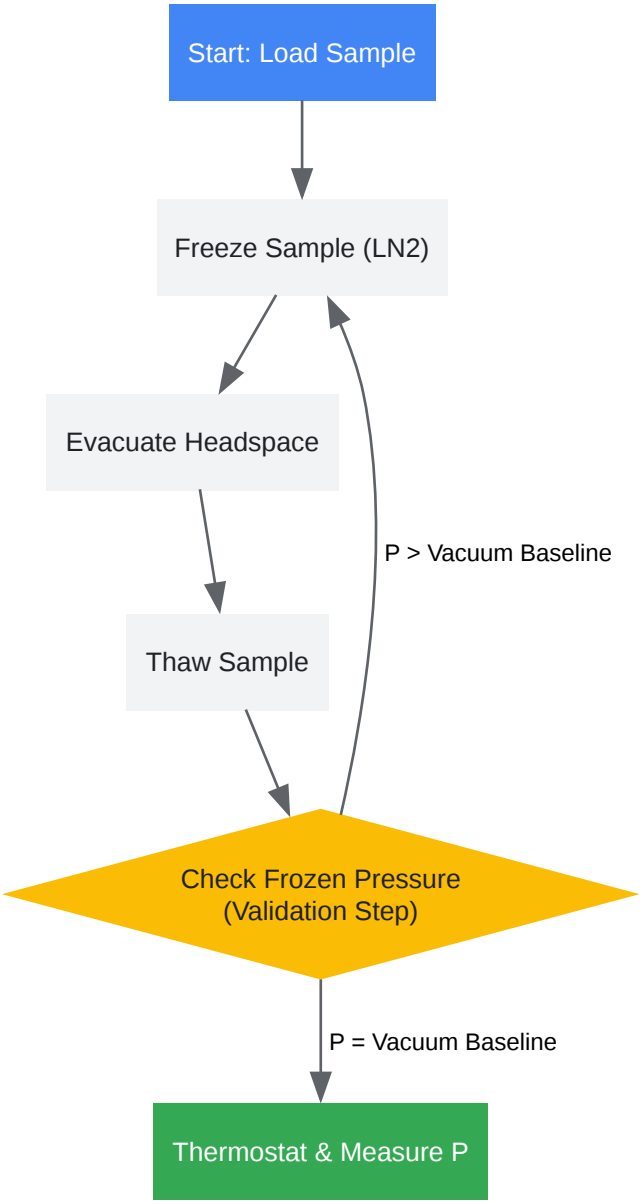

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Figure 2: Iterative freeze-pump-thaw cycle for static vapor pressure measurement. The "Check" step ensures removal of dissolved gases.

Applications in Drug Development

In pharmaceutical sciences, 4-tert-butyltoluene serves two primary roles:

- Solvent for Crystallization: Its high boiling point (191 °C) and non-polar nature make it an excellent solvent for high-temperature recrystallization of active pharmaceutical ingredients

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(APIs) that are insoluble in lower-boiling alkanes.

- Synthetic Scaffold: It is a precursor to 4-tert-butylbenzoic acid, a moiety found in various avobenzone derivatives (UV filters) and potential enzyme inhibitors.

Safety Note: With a flash point of ~54 °C, it is classified as a flammable liquid. However, its low vapor pressure at room temperature reduces the immediate explosion risk compared to toluene, provided adequate ventilation is maintained.

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